

An In-depth Technical Guide to 2-Hydroxy-5-nitrobenzonitrile

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Compound of Interest

Compound Name: 2-Hydroxy-5-nitrobenzonitrile

Cat. No.: B1279109

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and biological activities of **2-Hydroxy-5-nitrobenzonitrile**. The information is intended for researchers, scientists, and professionals involved in drug development and other chemical research fields.

Core Chemical Properties

2-Hydroxy-5-nitrobenzonitrile is a nitroaromatic compound with the chemical formula $C_7H_4N_2O_3$. It is also known by other names such as 2-cyano-4-nitrophenol. This compound is a solid at room temperature and presents as a light yellow to light brown solid.

Physical and Chemical Data Summary

A summary of the key quantitative data for **2-Hydroxy-5-nitrobenzonitrile** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ N ₂ O ₃	[1][2]
Molecular Weight	164.12 g/mol	[1][2]
Melting Point	190-194 °C	[2]
Boiling Point	345 °C at 760 mmHg	[2]
Flash Point	162 °C	[2]
Appearance	Light yellow to light brown solid	[3]
pKa	3.97 ± 0.22 (Predicted)	[3]
CAS Number	39835-09-1	[1][2]

Spectroscopic Data

While detailed spectra are best obtained from dedicated databases, the following table summarizes the expected spectroscopic characteristics for **2-Hydroxy-5-nitrobenzonitrile** based on its functional groups.

Spectroscopic Technique	Expected Peaks/Signals
¹ H NMR	Aromatic protons in the range of δ 7.0-8.5 ppm, hydroxyl proton signal.
¹³ C NMR	Aromatic carbons, nitrile carbon (~115-120 ppm), carbon bearing the hydroxyl group, and carbon bearing the nitro group.
FTIR (cm ⁻¹)	~3200-3600 (O-H stretch, broad), ~3000-3100 (aromatic C-H stretch), ~2220-2260 (C≡N stretch), ~1500-1550 and ~1300-1350 (NO ₂ asymmetric and symmetric stretch).[4][5][6]

Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **2-Hydroxy-5-nitrobenzonitrile** are not widely published. However, based on standard organic chemistry procedures for analogous compounds, a reliable synthetic and purification workflow can be proposed.^{[7][8]}

Proposed Synthesis of 2-Hydroxy-5-nitrobenzonitrile

A plausible synthetic route involves the nitration of 2-hydroxybenzonitrile.

Materials:

- 2-Hydroxybenzonitrile
- Concentrated Sulfuric Acid (H_2SO_4)
- Concentrated Nitric Acid (HNO_3)
- Ice
- Deionized Water
- Ethanol (for recrystallization)
- Standard laboratory glassware (round-bottom flask, dropping funnel, beaker, etc.)
- Magnetic stirrer and hotplate
- Buchner funnel and filter paper

Methodology:

- **Dissolution:** In a round-bottom flask, dissolve 2-hydroxybenzonitrile in concentrated sulfuric acid at 0 °C with stirring.
- **Nitration:** Slowly add a pre-cooled mixture of concentrated nitric acid and concentrated sulfuric acid dropwise to the flask, maintaining the temperature below 10 °C.
- **Reaction:** Continue stirring the mixture at 0-5 °C for 1-2 hours.

- **Quenching:** Carefully pour the reaction mixture onto crushed ice with stirring.
- **Precipitation and Filtration:** Allow the precipitate to form and then collect the solid product by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the collected solid with cold deionized water until the filtrate is neutral.
- **Drying:** Dry the crude product in a desiccator or a vacuum oven at a low temperature.

Purification of 2-Hydroxy-5-nitrobenzonitrile

Purification of the crude product can be achieved through recrystallization.

Materials:

- Crude **2-Hydroxy-5-nitrobenzonitrile**
- Ethanol
- Deionized Water
- Erlenmeyer flasks
- Hotplate
- Buchner funnel and filter paper

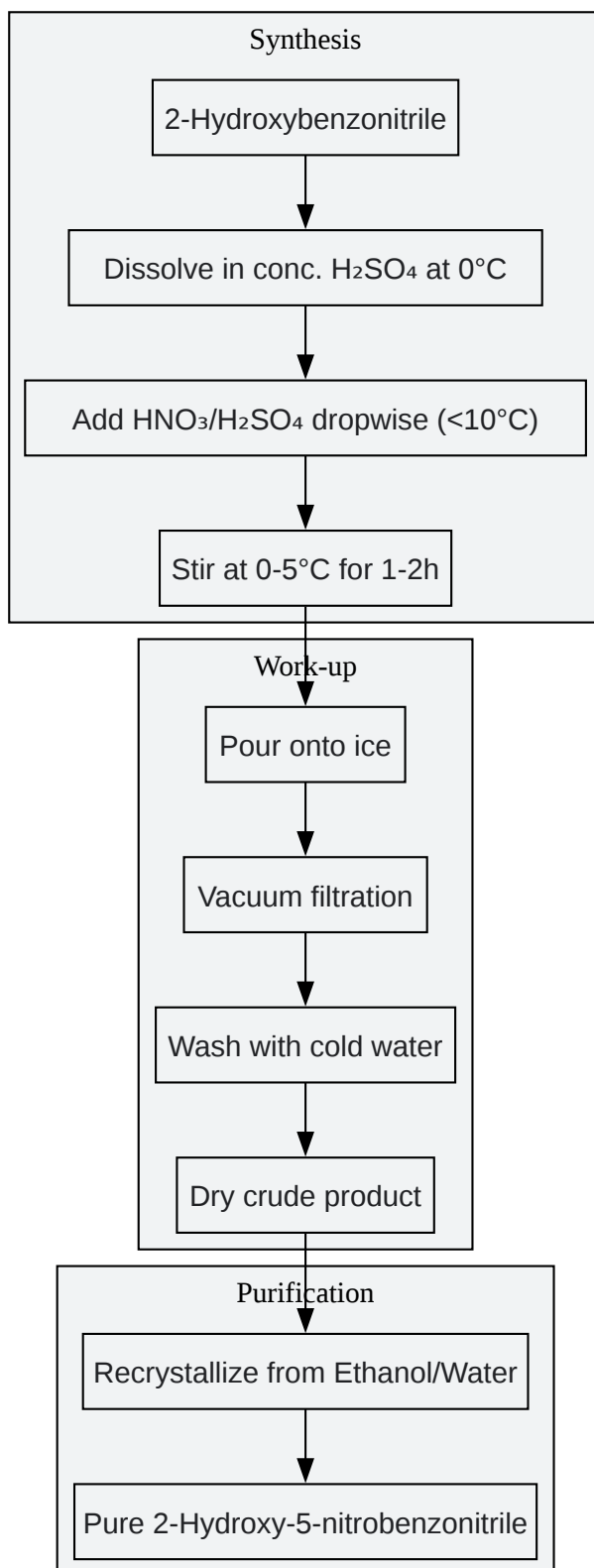
Methodology:

- **Dissolution:** Dissolve the crude product in a minimum amount of hot ethanol in an Erlenmeyer flask.
- **Hot Filtration (Optional):** If insoluble impurities are present, perform a hot filtration to remove them.
- **Crystallization:** Slowly add hot deionized water to the hot ethanol solution until the solution becomes slightly turbid. Then, add a small amount of hot ethanol to redissolve the precipitate and allow the solution to cool slowly to room temperature, followed by cooling in an ice bath to induce crystallization.

- Filtration: Collect the purified crystals by vacuum filtration.
- Drying: Dry the crystals in a desiccator or vacuum oven.

Mandatory Visualizations

Synthesis Workflow

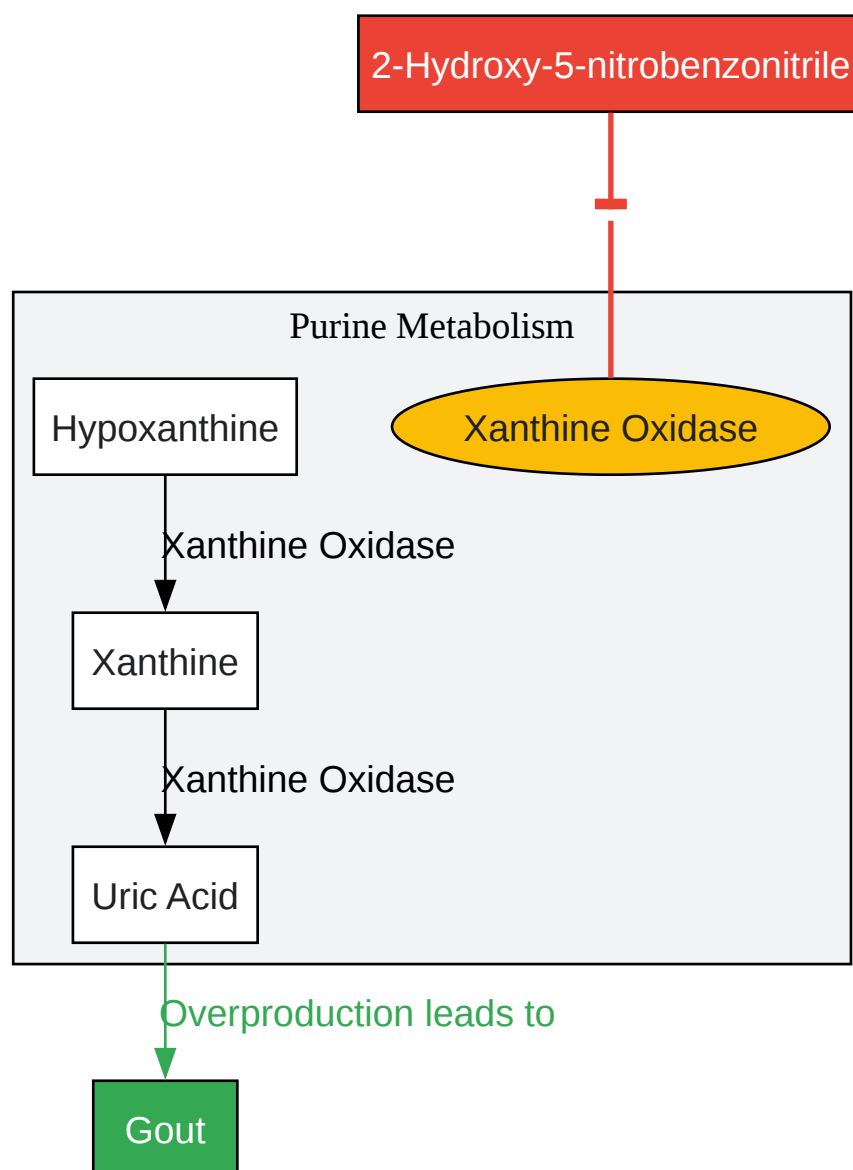


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Caption: Proposed workflow for the synthesis and purification of **2-Hydroxy-5-nitrobenzonitrile**.

Biological Activity and Signaling Pathways

2-Hydroxy-5-nitrobenzonitrile has been identified as a potent inhibitor of xanthine oxidase. Xanthine oxidase is a key enzyme in purine metabolism, catalyzing the oxidation of hypoxanthine to xanthine and then to uric acid.[9][10] Inhibition of this enzyme is a common therapeutic strategy for conditions like gout, which is caused by an overproduction of uric acid. [9] The compound has also been noted for its potential immunomodulatory and antimicrobial activities. The antimicrobial mechanism of nitro-containing compounds often involves the enzymatic reduction of the nitro group within microbial cells to produce reactive nitrogen species that can damage cellular components.



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Caption: General mechanism of xanthine oxidase inhibition by **2-Hydroxy-5-nitrobenzonitrile**.

Safety Information

2-Hydroxy-5-nitrobenzonitrile is harmful if swallowed, in contact with skin, or if inhaled. It causes skin and serious eye irritation. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

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